

Synonyms and alternative names for Solvent Violet 9

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Compound of Interest

Compound Name: Solvent violet 9

Cat. No.: B181521

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An In-depth Technical Guide to **Solvent Violet 9**: Synonyms, Properties, and Applications

For researchers, scientists, and professionals in drug development and chemical industries, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of **Solvent Violet 9**, a synthetic dye with various industrial applications.

Nomenclature and Identification

Solvent Violet 9 is known by a multitude of synonyms and alternative names across different suppliers and regulatory bodies. A clear identification is crucial for accurate research and procurement. The primary identifiers are its CAS Registry Number, 467-63-0, and its Colour Index name, C.I. 42555:1.[1][2][3][4][5][6] Chemically, it is classified as a triarylmethane dye.[2][6] Its IUPAC name is tris[4-(dimethylamino)phenyl]methanol.[6][7]

A comprehensive list of its synonyms and trade names is provided below for easy reference.

Identifier Type	Value
CAS Registry Number	467-63-0[1][2][3][4][6][7][8][9][10]
Colour Index Name	C.I. 42555:1[1][2][3][4][5][6]
IUPAC Name	tris[4-(dimethylamino)phenyl]methanol[6][7]
Synonyms & Trade Names	Crystal Violet Base[2][3][6][8][9], Methylrosanilinum[1][3], Methyl Violet 10B Base[2][6][8][9], Oil Violet 6BN[2][6][9], Solvent Violet 9, Lösungsmittel Violet 9, Solvente Violeta 9[8], [4-(Dimethylamino)-alpha,alpha-bis(4- (dimethylamino)phenyl]-benzenemethanol[8], p,p',p''-tris(dimethylamino)tritol[8], p,p',p''- tris(dimethylamino)trityl alcohol[8], Oil Soluble Violet[3], Crystal Violet Carbinol[3], Methyrosaniline[3], Dayglo Solvent Violet 9[2], Oil Violet 10B[4], Waxoline Violet 10B[11]

Chemical and Physical Properties

Solvent Violet 9 is a violet powder with a brilliant blue-purple shade.[2][9] It is characteristic of solvent dyes in that it is generally insoluble in water but soluble in organic solvents.[8]

A summary of its key quantitative properties is presented in the table below.

Property	Value
Molecular Formula	C ₂₅ H ₃₁ N ₃ O[1][3][7][10]
Molecular Weight	389.53 g/mol [1] or 389.54 g/mol [7][11]
Heat Resistance	140 - 160 °C[2][3][11]
Density	1.15 g/cm ³ [3][11]
Water Solubility	≤ 1.0%[3][11]
Light Fastness	Poor[2][11]
Acid Resistance	4 (Moderate)[11]
Alkali Resistance	4 (Moderate)[11]
Water Resistance	5 (Excellent)[11]

Manufacturing and Synthesis

The synthesis of **Solvent Violet 9** can be achieved through several methods, as outlined in various technical data sheets. These methods are typical for triarylmethane dyes.

Experimental Protocols: Manufacturing Methods

While detailed, step-by-step laboratory protocols are proprietary to manufacturers, the general chemical synthesis routes are described as follows:

- **Condensation with Phosgene:** N,N-dimethylaniline is reacted in the presence of zinc chloride and phosgene. The resulting product is then converted to the free base.[2][12]
- **Condensation with a Ketone:** Bis(4-(dimethylamino)phenyl)methanone is condensed with N,N-dimethylaniline in the presence of a dehydrating agent like phosphorus trichloride to form the dye, which is then isolated as the free base.[2][12]
- **Oxidation Method:** Bis(4-(dimethylamino)phenyl)methanol is condensed with N,N-dimethylaniline, and the subsequent product is oxidized to yield the final dye in its free base form.[2][12]

Applications

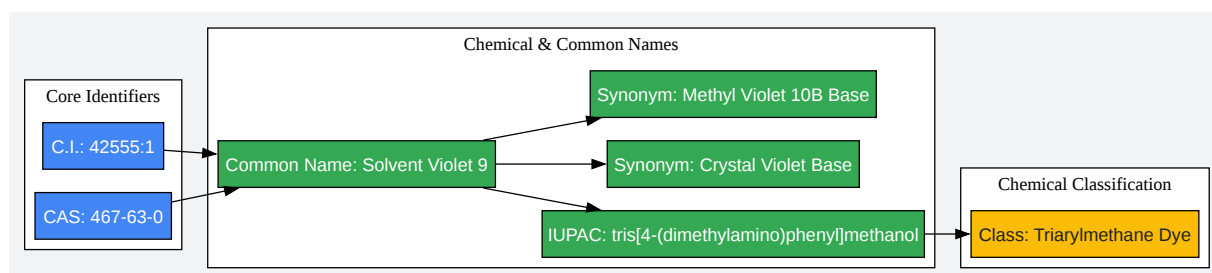
The primary application of **Solvent Violet 9** is as a colorant in various industries.[8] Its solubility in organic solvents makes it particularly suitable for non-aqueous systems.

Key application areas include:

- Inks: It is extensively used in the manufacturing of inks for ballpoint pens and in printing inks. [2][3][5][11]
- Plastics and Polymers: Used for coloring various plastics and polymers.[4]
- Waxes and Oils: It finds use in coloring waxes, oils, lubricants, and fuels.[4][11]
- Other Applications: It is also used in coloring carbon paper, shoe polish, and detergents.[5][11]

Visualizing the Nomenclature

To clarify the relationships between the various names and identifiers for this compound, the following diagram illustrates the connections.

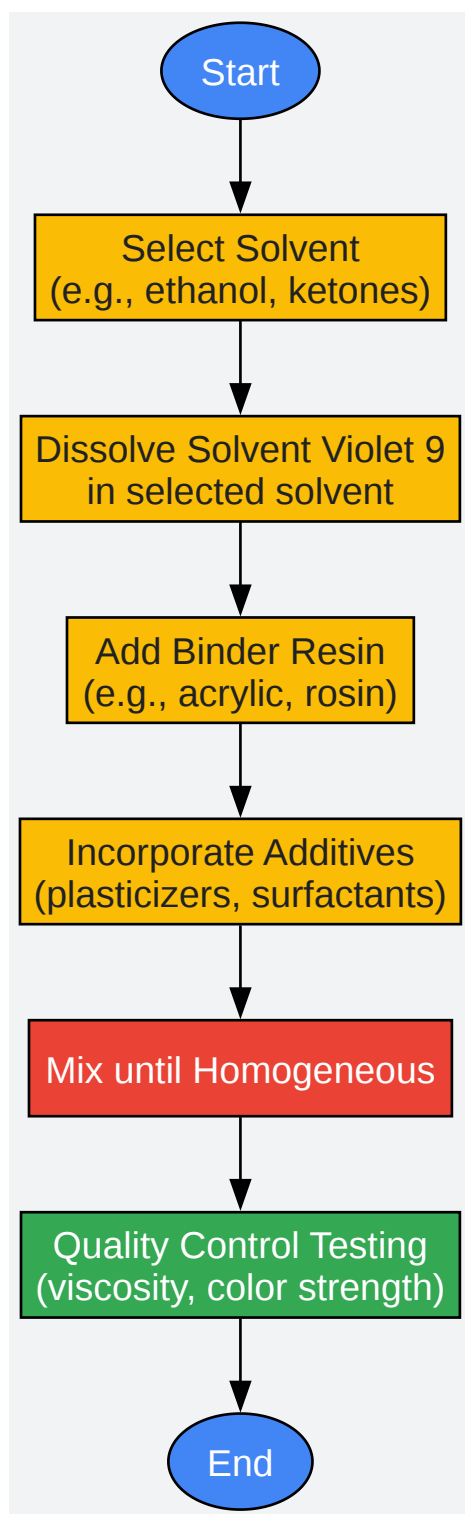


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Caption: Nomenclature and classification of **Solvent Violet 9**.

Application Workflow Example: Ink Formulation

The following diagram illustrates a simplified workflow for the application of **Solvent Violet 9** in the formulation of a solvent-based ink.



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Caption: Simplified workflow for solvent-based ink formulation.

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